

VBATDT thermal cycling adhesion durability testing

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Compound Focus: 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

CAS No.: 88373-30-2

Cat. No.: S612610

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Quantitative Data Comparison of VBATDT

The table below summarizes the key experimental findings for VBATDT and the comparison primer, MDTHP, on four noble metals. The data is expressed as median shear bond strength in Megapascals (MPa) after thermal cycling [1].

Metal	Primer	Post-20k Thermal Cycles (MPa)
Silver (Ag)	VBATDT	7.6
	MDTHP	13.2
Copper (Cu)	VBATDT	13.1
	MDTHP	25.9
Palladium (Pd)	VBATDT	2.8
	MDTHP	4.1
Gold (Au)	VBATDT	5.0

Metal	Primer	Post-20k Thermal Cycles (MPa)
	MDTHP	11.3

Key Performance Summary [1]:

- The MDTHP primer demonstrated **higher post-thermocycling shear bond strength** on all four tested noble metals compared to VBATDT.
- Both primers performed best on **Copper**, followed by Silver and Gold, with the lowest bond strengths observed on **Palladium**.

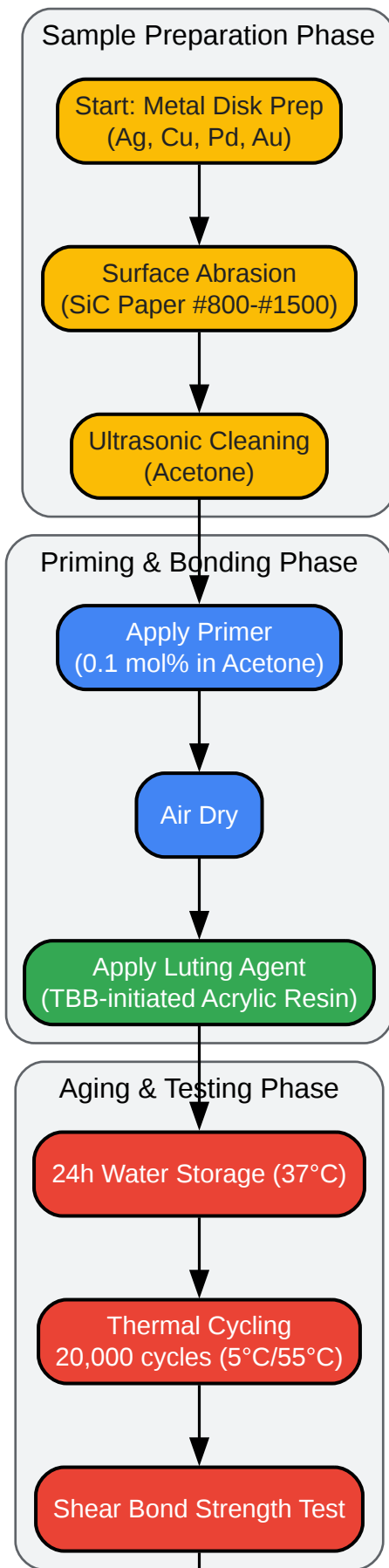
Detailed Experimental Protocol

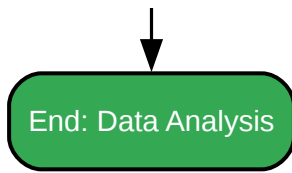
The quantitative data was generated using the following standardized laboratory methodology [1].

- Adherent Materials:** High-purity elemental metal disks (10 mm diameter, 3 mm thickness) of silver, copper, palladium, and gold.
- Surface Preparation:** Metal disks were wet-ground with silicon carbide paper (#800, #1000, #1500) and ultrasonically cleaned with acetone.
- Primer Application:** Experimental primers were composed of **0.1 mol% functional monomer (VBATDT or MDTHP) in acetone**. The primer was applied to the metal surface and air-dried. An unprimed group served as a control.
- Bonding Procedure:** A defined bonding area (5 mm diameter) was created. A self-polymerizing acrylic resin (initiated with TBB) was applied using the brush-dip technique as the luting agent.
- Thermal Cycling Protocol:** After 24 hours in 37°C water, specimens were subjected to **20,000 cycles** in water between **5°C and 55°C**, with a **dwell time of 60 seconds** in each bath.
- Shear Bond Strength Testing:** Bond strength was measured using a mechanical testing device at a crosshead speed of 0.5 mm/min.

Experimental Workflow and Results Visualization

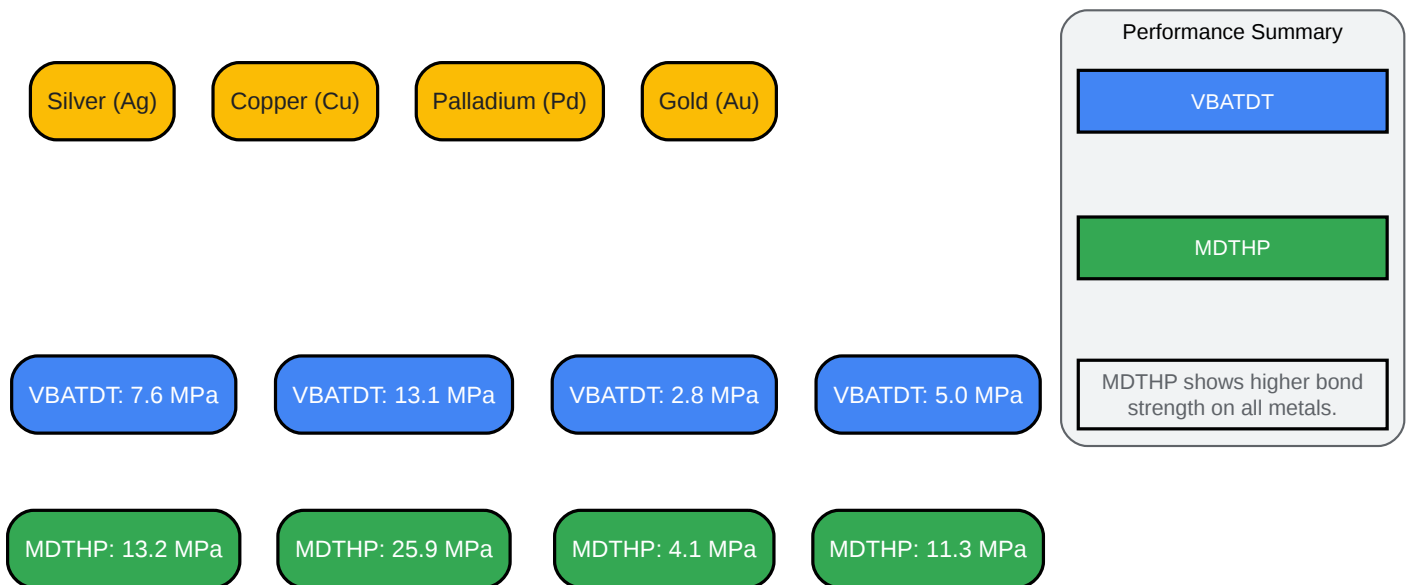
The diagrams below illustrate the experimental journey and summarize the core findings.





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Figure 1: Experimental workflow for testing metal adhesion durability.



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Figure 2: Comparison of bond strength for VBATDT and MDTHP primers after thermal cycling.

Interpretation and Context

- **Thermal Cycling as Accelerated Aging:** The application of 20,000 thermal cycles is a standard **accelerated aging** method designed to simulate long-term oral environmental stresses, including temperature fluctuations from food and drink [2] [1]. This process tests the durability of the adhesive bond by inducing stresses from repeated thermal expansion and contraction [3].
- **Performance Evaluation:** Within the limits of the cited study, **VBATDT effectively promotes adhesion** to noble metals, but its performance was lower than the MDTHP primer under these

specific test conditions [1]. The data indicates that the **chemical structure of the functional monomer** is a critical factor influencing bonding durability.

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